

# CAY10581: A Technical Guide to Solubility, Stability, and Application in Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CAY10581

Cat. No.: B160425

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility, stability, and practical application of **CAY10581**, a potent inhibitor of indoleamine 2,3-dioxygenase (IDO1). The information is intended to support researchers in designing and executing robust in vitro experiments.

## Core Properties of CAY10581

**CAY10581** is a crystalline solid with a molecular weight of 363.4 g/mol <sup>[1]</sup> It functions as a reversible and uncompetitive inhibitor of the IDO1 enzyme.<sup>[2]</sup>

## Solubility

The solubility of **CAY10581** in various solvents is critical for the preparation of stock solutions and experimental media. The following table summarizes the known solubility data.<sup>[1][2]</sup>

Solvent	Approximate Solubility (mg/mL)	Molar Concentration (mM)
Dimethylformamide (DMF)	10	27.5
Dimethyl sulfoxide (DMSO)	3	8.25
1:9 solution of DMF:PBS (pH 7.2)	0.1	0.275

Note: To achieve maximum solubility in aqueous buffers, it is recommended to first dissolve **CAY10581** in DMF and then dilute with the aqueous buffer of choice.<sup>[1]</sup>

## Stability and Storage

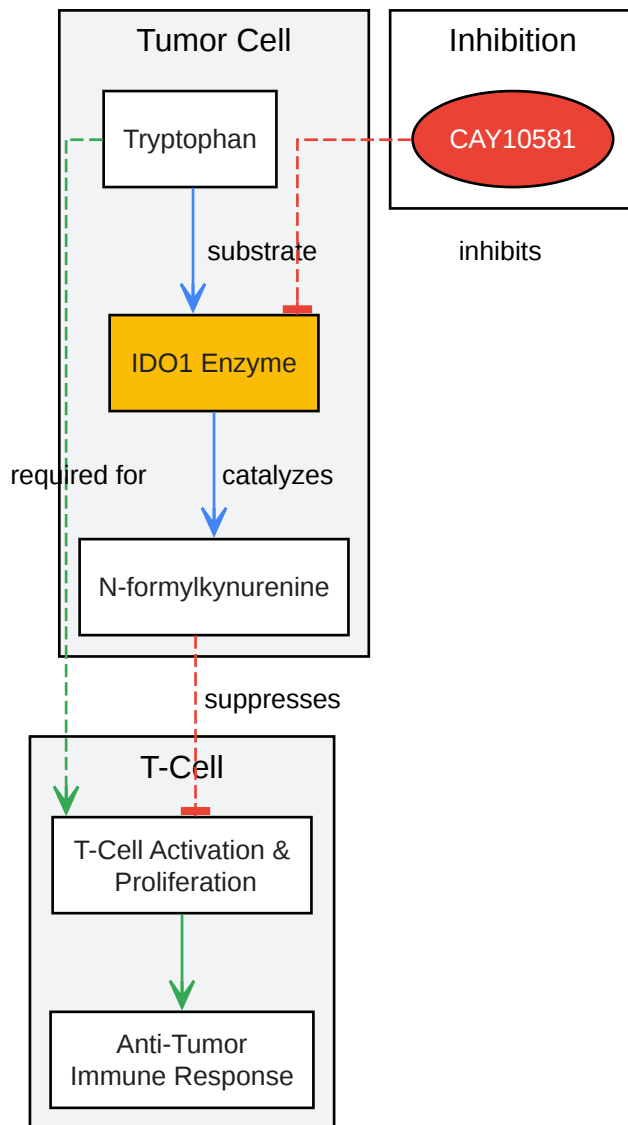
Proper storage is essential to maintain the integrity of **CAY10581**.

Condition	Recommendation
Solid Form	Store at -20°C for at least four years of stability. <sup>[1][2]</sup>
Aqueous Solutions	It is not recommended to store aqueous solutions for more than one day. <sup>[1]</sup>

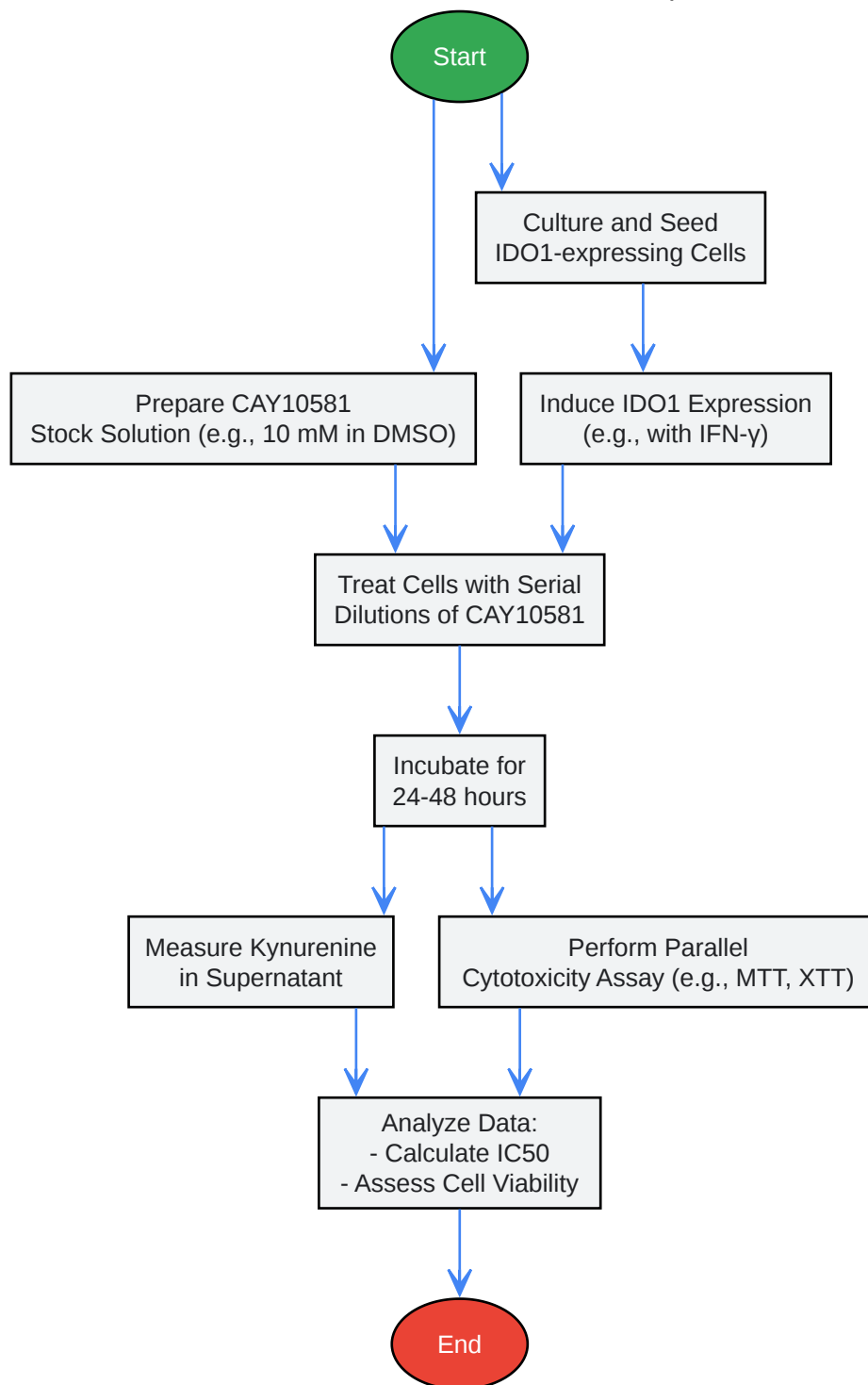
## Mechanism of Action: IDO1 Inhibition

**CAY10581** targets indoleamine 2,3-dioxygenase (IDO1), a key enzyme in the kynurenine pathway of tryptophan metabolism. IDO1 catalyzes the conversion of tryptophan to N-formylkynurenine, a crucial step in a pathway with significant implications in immune response and disease.<sup>[1]</sup> In many cancer cells, the upregulation of IDO1 leads to the depletion of tryptophan, an essential amino acid for T-cell proliferation and activation. The resulting tryptophan-deprived microenvironment suppresses the anti-tumor immune response. By inhibiting IDO1, **CAY10581** helps to restore tryptophan levels, thereby potentially enhancing T-cell-mediated tumor cell killing.

## IDO1 Signaling Pathway and Inhibition by CAY10581



## General Workflow for In Vitro CAY10581 Experiments

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cell based functional assays for IDO1 inhibitor screening and characterization - PMC [pmc.ncbi.nlm.nih.gov]
- 2. An adverse tumor-protective effect of IDO1 inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAY10581: A Technical Guide to Solubility, Stability, and Application in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160425#solubility-and-stability-of-cay10581-for-research-purposes]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

